

Biguanides in Organometallic Catalysis: From Bio-Inspired Ligands to Green Chemical Transformations

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Compound of Interest

Compound Name: *1-carbamimidoyl-2-methylguanidine*

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Abstract

Biguanides, a class of compounds long celebrated for their profound impact on medicine, particularly as antihyperglycemic agents like metformin, are now emerging as powerful and versatile ligands in the realm of organometallic catalysis.^{[1][2]} Their unique structural features, characterized by a highly basic, nitrogen-rich backbone of two linked guanidine moieties, make them exceptional chelating agents for a wide array of transition metals.^[3] This guide provides a comprehensive technical overview of the synthesis, coordination chemistry, and catalytic applications of biguanide-metal complexes. We will delve into their field-proven utility in pivotal organic transformations, including palladium-catalyzed cross-coupling reactions and zinc-mediated ring-opening polymerizations, with a special focus on the principles of green chemistry that these systems advance. Through detailed protocols, mechanistic insights, and comparative data, this document serves as a vital resource for researchers seeking to leverage the unique properties of biguanides to design novel, efficient, and sustainable catalytic systems.

The Biguanide Ligand: A Privileged Scaffold for Catalysis

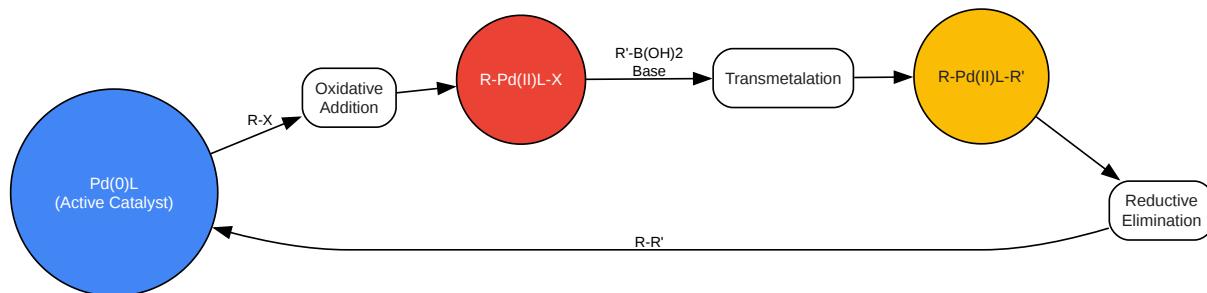
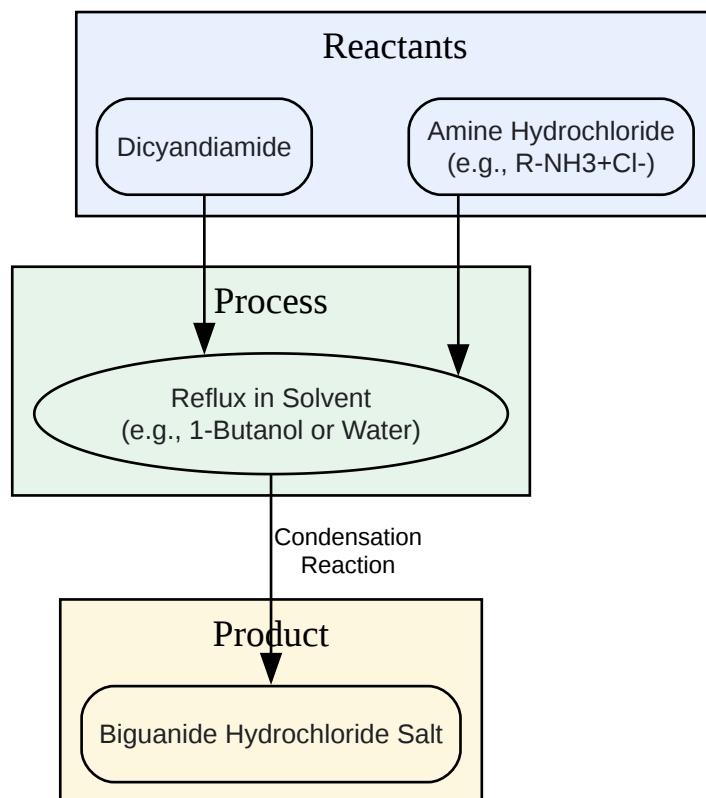
The efficacy of a biguanide as a ligand stems from its fundamental chemical nature. Composed of two guanidine units, the biguanide structure is a highly basic, bidentate N-donor ligand capable of forming exceptionally stable chelate complexes with metal ions.[\[1\]](#)[\[3\]](#) This strong coordination is a direct result of the "imine-like" nitrogen atoms that readily bind to a metal center.[\[4\]](#)

Key Properties Driving Catalytic Application:

- **Strong Basicity & Chelation:** The inherent structure of biguanides facilitates strong, stable complex formation with a variety of transition metals, including palladium, zinc, cobalt, and copper.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Tunable Steric and Electronic Properties:** The terminal nitrogen atoms (N1 and N5) of the biguanide scaffold are readily functionalized with a wide range of substituents (alkyl, aryl, etc.).[\[5\]](#) This allows for precise tuning of the ligand's steric bulk and electronic properties, which in turn influences the solubility, stability, and catalytic activity of the resulting metal complex.
- **Aqueous Solubility:** Simple biguanides are polar, hydrophilic compounds, making them and their metal complexes highly soluble in water.[\[5\]](#) This property is a cornerstone of their application in developing environmentally friendly catalytic processes that avoid toxic organic solvents.[\[8\]](#)[\[9\]](#)
- **Amphiphilic Character by Design:** The addition of lipophilic groups, such as long alkyl chains, to the polar biguanide head creates amphiphilic compounds. These ligand-surfactants can self-assemble into micelles in aqueous media, enabling "micellar catalysis" for solubilizing hydrophobic substrates.[\[1\]](#)[\[4\]](#)

General Synthesis of Biguanide Ligands

The synthesis of biguanide ligands is typically straightforward, often involving the condensation of dicyandiamide with an appropriate amine or hydrazine derivative in an acidic medium.



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